

1-(Difluoromethoxy)-3-nitrobenzene molecular weight and formula

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Compound of Interest

| | |
|----------------|------------------------------------|
| Compound Name: | 1-(Difluoromethoxy)-3-nitrobenzene |
| Cat. No.: | B1333252 |

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Technical Data Sheet: 1-(Difluoromethoxy)-3-nitrobenzene

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This document provides essential chemical and physical data for **1-(difluoromethoxy)-3-nitrobenzene**, intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Core Chemical Properties

The fundamental molecular properties of **1-(difluoromethoxy)-3-nitrobenzene** are summarized below. This data is critical for stoichiometric calculations, analytical method development, and chemical structure elucidation.

| Identifier | Value | Source |
|-------------------|---|---|
| Molecular Formula | $C_7H_5F_2NO_3$ | [1] [2] [3] |
| Molecular Weight | 189.12 g/mol | [1] [2] [3] [4] |
| CAS Number | 22236-07-3 | [1] [3] [4] |
| Synonyms | alpha,alpha-Difluoro-3-nitroanisole, Difluoromethyl 3-nitrophenyl ether | [1] [2] |

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **1-(difluoromethoxy)-3-nitrobenzene** are beyond the scope of this document. For specific methodologies, researchers should consult peer-reviewed chemical literature and established synthesis databases, referencing the compound's CAS number (22236-07-3). Standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC) are typically employed for characterization and purity assessment.

Logical Relationships

The following diagram illustrates the relationship between the compound's name and its core molecular properties.

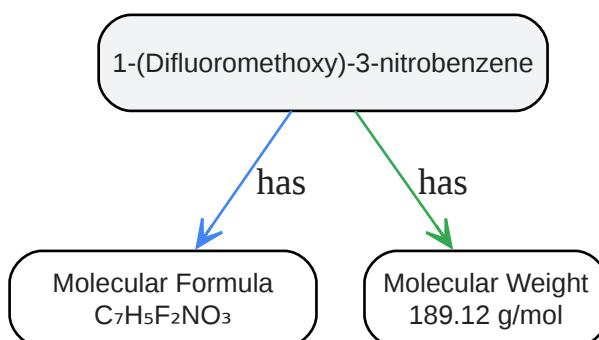


Figure 1. Core Properties of 1-(Difluoromethoxy)-3-nitrobenzene

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Figure 1. Relationship between the chemical name and its molecular formula and weight.

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References

- 1. chemscene.com [chemscene.com]
- 2. 1-Difluoromethoxy-3-nitrobenzene, 98%, Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 3. 22236-07-3|1-(Difluoromethoxy)-3-nitrobenzene|BLD Pharm [bldpharm.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
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